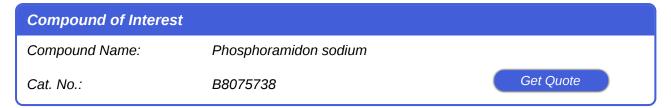


# Phosphoramidon Sodium: A Comprehensive Safety and Handling Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data and handling precautions for **Phosphoramidon sodium**, a widely used metalloendopeptidase inhibitor in biochemical research. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## **Section 1: Substance Identification and Properties**

**Phosphoramidon sodium** is the disodium salt of a natural product derived from Streptomyces tanashiensis. It is a competitive inhibitor of several enzymes, including thermolysin, neutral endopeptidase (neprilysin), and endothelin-converting enzyme (ECE).[1][2]

Table 1: Chemical and Physical Properties of **Phosphoramidon Sodium** 

Property	Value
Molecular Formula	C23H32N3Na2O10P[3][4]
Molecular Weight	587.47 g/mol [3][4]
Appearance	White to light yellow solid[5]
Solubility	Soluble in water (as sodium salt), DMSO, and methanol (as sodium salt).[1]
Storage Temperature	-20°C[6]



## Section 2: Hazard Identification and Safety Precautions

While **Phosphoramidon sodium** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, standard laboratory safety protocols should be strictly followed to minimize any potential risks.[6]

Table 2: Hazard and Precautionary Summary

Hazard Category	Precautionary Measures
Inhalation	Avoid dust formation.[3][4] Ensure adequate ventilation.[3][6] If inhalation occurs, remove to fresh air and seek medical attention if symptoms arise.[4]
Skin Contact	Avoid contact with skin.[3][6] Wear appropriate protective gloves and clothing.[4] In case of contact, wash off immediately with plenty of water for at least 15 minutes.[4]
Eye Contact	Avoid contact with eyes.[3][6] Wear appropriate protective eyeglasses or chemical safety goggles.[4] If contact occurs, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes and get medical attention.[4]
Ingestion	Avoid ingestion.[3][6] Do not eat, drink, or smoke when using this product.[3] If ingested, clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[4]

## **Section 3: Handling and Storage**

Proper handling and storage are essential to maintain the integrity of **Phosphoramidon sodium** and ensure laboratory safety.



#### Handling:

- Handle in accordance with good industrial hygiene and safety practices.[3]
- Minimize dust formation during handling.[3][6]
- Use in a well-ventilated area.[3][6]
- Wash hands thoroughly before breaks and after handling.[3]
- Remove and wash contaminated clothing before reuse.[3]

#### Storage:

- Store at -20°C.[6]
- Protect from moisture as the product is moisture-sensitive.[3][4][6]

### **Section 4: Accidental Release Measures**

In the event of a spill, follow these procedures to ensure safe cleanup.

#### Personal Precautions:

- Ensure adequate ventilation.[3][4]
- Avoid dust formation.[3][4]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[3][4]

#### Cleanup Procedures:

- Sweep up the spilled solid material.[3][4]
- Place the swept material into a suitable, labeled container for disposal.[3][4]
- Avoid generating dust during cleanup.[6]



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• Contaminated materials and waste should be disposed of in accordance with federal, state, and local regulations.[6]

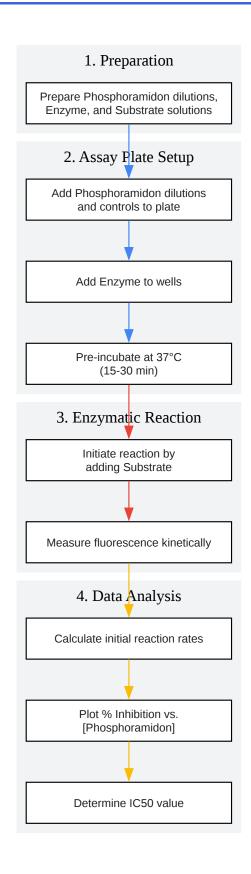


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